

An In-depth Technical Guide to Chlorodifluoromethane Phase Transition Studies

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Compound of Interest

Compound Name: Chlorodifluoromethane

Cat. No.: B1668795

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Introduction

Chlorodifluoromethane, a hydrochlorofluorocarbon (HCFC) commonly known as R-22, has been a cornerstone refrigerant in residential and commercial air conditioning and refrigeration systems for decades.^{[1][2]} Its prevalence stems from its favorable thermodynamic properties. However, R-22's contribution to ozone depletion has led to a global phase-out under the Montreal Protocol, an international treaty designed to protect the ozone layer.^{[2][3][4]} All 197 member countries of the United Nations have legally binding obligations to phase out the production and consumption of ozone-depleting substances, including R-22.^[2] In developed countries like the United States, the production and import of R-22 were banned as of January 1, 2020.^[3] Developing countries are expected to complete their phase-out by 2030.^[5] This regulatory landscape underscores the critical need for a comprehensive understanding of R-22's phase behavior to manage existing systems, develop suitable alternatives, and ensure environmental compliance.

This guide provides a detailed exploration of the phase transitions of **chlorodifluoromethane**, offering a foundational resource for researchers, scientists, and professionals in drug development and related fields who may encounter this compound. We will delve into its fundamental thermophysical properties, analyze its phase diagram, and present robust experimental methodologies for studying its phase transitions.

Section 1: Thermophysical Properties of Chlorodifluoromethane (R-22)

A thorough understanding of a substance's phase transitions begins with its fundamental thermophysical properties. These parameters govern its behavior under varying conditions of temperature and pressure.

Property	Value	Source
Molecular Formula	CHClF ₂	[6]
Molar Mass	86.47 g/mol	[6]
Boiling Point (at 1 atm)	-40.7 °C (-41.3 °F; 232.5 K)	[5][7]
Melting Point	-175.42 °C (-283.76 °F; 97.73 K)	[5][6]
Critical Temperature	96.15 °C (205.07 °F; 369.3 K)	[8]
Critical Pressure	49.71 bar (4.971 MPa)	[8]
Triple Point Temperature	-157.42 °C (-251.36 °F; 115.73 K)	[8]
Triple Point Pressure	2.574 x 10 ⁻⁶ bar	[8]
Liquid Density (at -41°C)	1.413 g/cm ³	[6]
Gas Density (at 15°C)	3.66 kg/m ³	[6]
Ozone Depletion Potential (ODP)	0.055	[6]
Global Warming Potential (GWP, 100-year)	1810	[5]

These properties are crucial for predicting how R-22 will behave in various industrial and laboratory settings. The relatively low boiling point and high critical temperature made it an effective refrigerant. However, its significant ODP and GWP are the primary drivers for its global phase-out.[5][6]

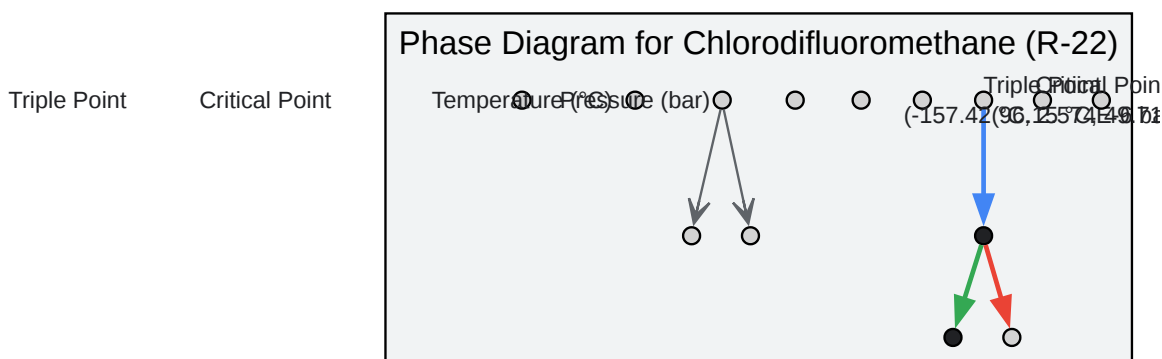
Section 2: The Chlorodifluoromethane Phase Diagram

A phase diagram is a graphical representation of the physical states of a substance under different conditions of temperature and pressure.^{[9][10]} It provides a roadmap for understanding and predicting phase transitions.

The phase diagram for **chlorodifluoromethane** illustrates the boundaries between its solid, liquid, and gaseous phases. Key features of the diagram include:

- **Vapor Pressure Curve:** This line delineates the liquid-gas phase boundary, ending at the critical point. Along this curve, the liquid and gas phases are in equilibrium.
- **Fusion Curve:** This line represents the solid-liquid equilibrium.
- **Sublimation Curve:** This curve marks the boundary between the solid and gas phases.
- **Triple Point:** The unique temperature and pressure at which all three phases (solid, liquid, and gas) coexist in equilibrium.^{[8][9]} For R-22, this occurs at -157.42 °C and a very low pressure of 2.574×10^{-6} bar.^[8]
- **Critical Point:** Beyond this point, the distinction between liquid and gas phases disappears, and the substance exists as a supercritical fluid.^[9] For R-22, this is at 96.15 °C and 49.71 bar.^[8]

Chlorodifluoromethane is also known to have two solid-state allotropes: crystalline II below 59 K and crystalline I between 59 K and its melting point at 115.73 K.^{[5][11]}



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Caption: Simplified P-T diagram of **Chlorodifluoromethane**.

Section 3: Experimental Methodologies for Phase Transition Studies

Accurate determination of phase transition parameters requires precise experimental techniques. Calorimetry and pressure-temperature measurements are central to this endeavor.

Calorimetry

Calorimetry is a set of techniques used to measure the heat changes associated with chemical reactions and physical changes.^[12] Differential Scanning Calorimetry (DSC) is a powerful tool for studying the phase transitions of refrigerants.^[13]

Experimental Protocol: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, precisely weighed sample of high-purity **chlorodifluoromethane** is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.

- **Instrument Calibration:** The DSC instrument is calibrated for temperature and enthalpy using certified standards, such as indium and zinc, prior to the experiment.[\[13\]](#)
- **Thermal Program:** The sample and reference pans are placed in the DSC cell. The temperature of the cell is then ramped at a controlled rate (e.g., 2 K/min for temperature determination and 10 K/min for enthalpy).[\[13\]](#)
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature. This differential heat flow is recorded as a function of temperature.
- **Data Analysis:**
 - **Melting and Boiling Points:** Endothermic peaks in the DSC thermogram correspond to phase transitions (melting and boiling). The onset temperature of the peak is typically taken as the transition temperature.
 - **Enthalpy of Fusion/Vaporization:** The area under the peak is integrated to determine the enthalpy change (ΔH) associated with the phase transition.
 - **Solid-State Transitions:** Smaller peaks at lower temperatures may indicate solid-solid phase transitions, such as the one observed for R-22 at 59 K.[\[11\]](#)

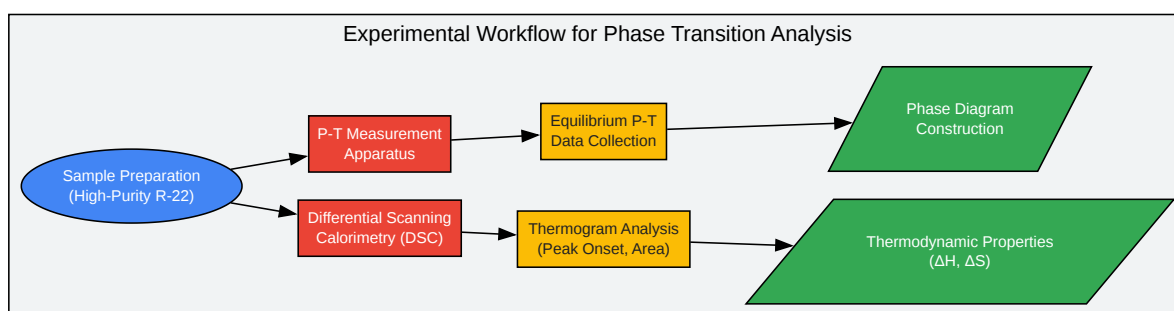
Pressure-Temperature (P-T) Measurements

Constructing a phase diagram requires measuring the equilibrium pressure at various temperatures for the different phase boundaries.

Experimental Protocol: Isothermal/Isobaric P-T Measurement

- **Apparatus:** A high-pressure, temperature-controlled cell equipped with a pressure transducer and a temperature sensor (e.g., a platinum resistance thermometer) is used. The cell must be capable of withstanding the vapor pressure of R-22 at the temperatures of interest.
- **Sample Loading:** A known amount of pure **chlorodifluoromethane** is introduced into the evacuated cell.
- **Equilibrium Establishment:**

- Isothermal Method: The cell is maintained at a constant temperature, and the system is allowed to reach equilibrium. The corresponding vapor pressure is then recorded. This is repeated at different temperatures to map out the vapor pressure curve.
- Isobaric Method: The pressure in the cell is held constant, and the temperature is slowly changed until a phase transition is observed. This is useful for determining boiling or sublimation points at specific pressures.
- Data Plotting: The collected pressure and temperature data points are plotted to construct the phase diagram.



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Caption: Workflow for experimental phase transition studies.

Section 4: Data Analysis and Interpretation

The data obtained from DSC and P-T measurements provide the foundation for a comprehensive thermodynamic characterization of **chlorodifluoromethane**.

- From DSC: The enthalpy of fusion (ΔH_{fus}) and vaporization (ΔH_{vap}) are directly obtained from the integrated peak areas. The entropy of transition (ΔS) can be calculated using the equation $\Delta S = \Delta H/T$, where T is the transition temperature in Kelvin.

- From P-T Data: The Clausius-Clapeyron equation can be used to model the relationship between vapor pressure and temperature along the phase boundaries. This allows for the determination of the enthalpy of vaporization from the slope of the $\ln(P)$ vs. $1/T$ plot.

Section 5: Applications and Implications

A precise understanding of the phase transitions of R-22 has several critical applications:

- Refrigeration Cycle Design: The performance of a refrigeration system is fundamentally dependent on the phase changes of the refrigerant. Accurate data on boiling and condensation points at various pressures are essential for designing and optimizing evaporators and condensers.
- Safety: Knowledge of the vapor pressure of R-22 at different temperatures is crucial for the safe design and handling of storage containers and refrigeration equipment to prevent over-pressurization and potential ruptures.
- Development of Alternatives: As R-22 is phased out, researchers are developing and evaluating alternative refrigerants. A thorough understanding of R-22's phase behavior provides a benchmark against which the performance of new refrigerants can be compared.
- Environmental Modeling: Accurate thermodynamic data is necessary for modeling the atmospheric fate and transport of R-22 and its impact on the ozone layer and climate change.

Conclusion

The study of **chlorodifluoromethane**'s phase transitions is a mature field, driven by its widespread use as a refrigerant and the subsequent environmental regulations mandating its phase-out. This guide has provided a comprehensive overview of its thermophysical properties, a detailed look at its phase diagram, and robust experimental protocols for its characterization. For researchers and scientists, a firm grasp of these principles is essential for managing the legacy of R-22 and for innovating the next generation of environmentally benign refrigeration technologies. The self-validating nature of the described protocols, grounded in fundamental thermodynamic principles, ensures the generation of reliable and reproducible data.

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